

Essential Safety and Logistical Information for Handling Dimesitylborane

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Compound of Interest

Compound Name: Dimesitylborane

Cat. No.: B14672257

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Immediate Safety Precautions and Operational Plan

Dimesitylborane is a highly reactive organoborane compound. While a specific Safety Data Sheet (SDS) for **Dimesitylborane** (CAS 51458-06-1) is not readily available, information from analogous compounds like Dimesitylboron fluoride and general knowledge of organoboranes indicate that it should be handled as a corrosive, air-sensitive, and potentially pyrophoric substance.[1][2] Utmost caution is required at all stages of handling, from receiving to disposal.

Operational Plan:

1. Receiving and Storage:

- Upon receipt, immediately inspect the container for any signs of damage or leakage.
- Store **Dimesitylborane** in a cool, dry, and well-ventilated area designated for reactive and air-sensitive materials.
- The storage area should be under an inert atmosphere (e.g., nitrogen or argon).
- Keep the container tightly closed and away from sources of ignition, heat, and moisture.[3]

2. Handling:

- All manipulations of **Dimesitylborane** must be carried out in a certified and functioning chemical fume hood or a glove box under an inert atmosphere.

- Use only non-sparking tools and equipment.
- Ensure that an emergency eyewash station and safety shower are readily accessible.
- Avoid inhalation of dust or vapors.[\[4\]](#)
- Prevent contact with skin and eyes.[\[4\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when working with **Dimesitylborane**. The following table outlines the required equipment.

PPE Category	Recommended Equipment	Rationale
Hand Protection	Heavy-duty, chemical-resistant gloves (e.g., Butyl or Viton) layered over nitrile gloves.	Provides robust protection against corrosive materials and potential solvent exposure. Check manufacturer's compatibility charts for specific breakthrough times. [5] [6] [7]
Eye Protection	Chemical splash goggles and a full-face shield.	Essential for protecting the eyes and face from splashes of the corrosive and reactive compound. [4]
Body Protection	Flame-retardant lab coat worn over long-sleeved clothing and long pants.	Protects the skin from accidental contact and provides a barrier against fire hazards.
Respiratory Protection	A NIOSH-approved respirator with appropriate cartridges for organic vapors and acid gases should be available for emergency situations or if working outside of a fume hood is unavoidable.	Protects against the inhalation of potentially harmful vapors or decomposition products. [3]
Foot Protection	Closed-toe, chemical-resistant shoes.	Protects feet from spills.

Experimental Protocol: Quenching and Disposal of Dimesitylborane

Surplus **Dimesitylborane** and any contaminated materials must be quenched and disposed of as hazardous waste. This procedure should be performed in a fume hood.

Materials:

- An appropriate reaction flask equipped with a magnetic stir bar, a dropping funnel, and a nitrogen/argon inlet.
- An ice-water bath.
- Dry, inert solvent (e.g., toluene or hexane).
- Anhydrous isopropanol.
- Anhydrous methanol.
- Deionized water.
- Dilute hydrochloric acid.

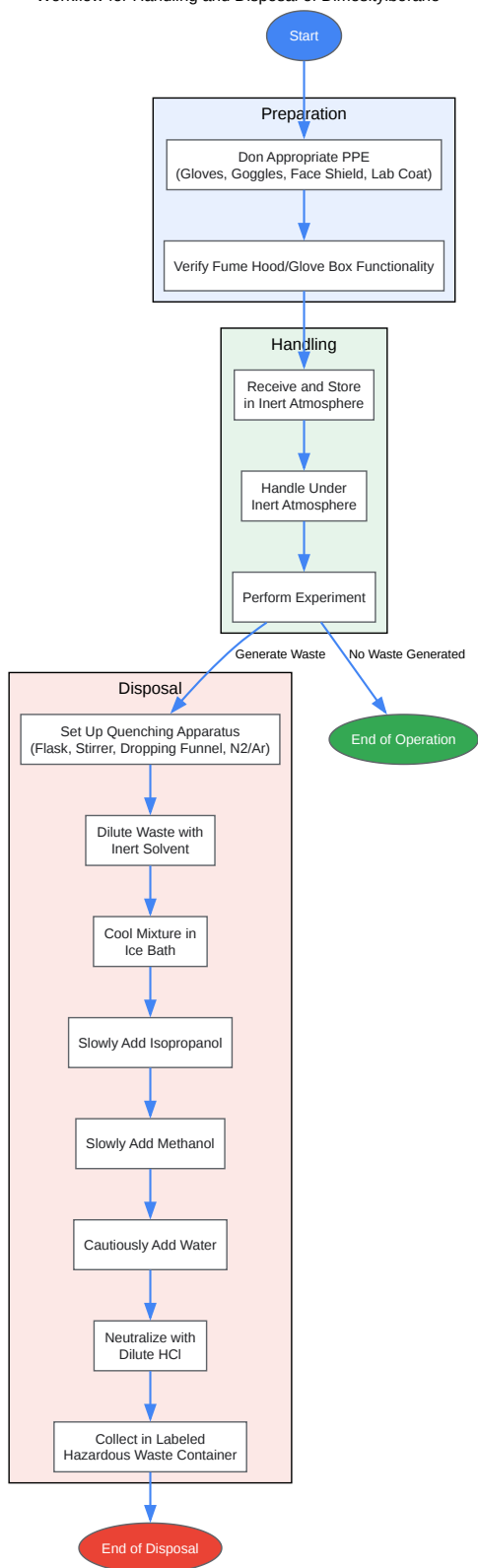
Procedure:

- Inert Atmosphere: Ensure the reaction flask is under a positive pressure of an inert gas (nitrogen or argon).
- Dilution: Transfer the **Dimesitylborane** waste into the reaction flask containing a dry, inert solvent to dilute it.
- Cooling: Place the flask in an ice-water bath to dissipate any heat generated during quenching.
- Slow Addition of Isopropanol: Slowly add anhydrous isopropanol to the stirred solution via the dropping funnel. Control the addition rate to manage any gas evolution or temperature increase.^{[8][9][10]}
- Addition of Methanol: Once the reaction with isopropanol has subsided, slowly add anhydrous methanol.
- Addition of Water: After the reaction with methanol is complete, cautiously add deionized water dropwise.
- Neutralization: Once the quenching is complete and the solution has reached room temperature, neutralize the mixture with dilute hydrochloric acid.

- Waste Collection: The resulting solution should be transferred to a properly labeled hazardous waste container for disposal according to institutional and local regulations.[3]

Workflow for Handling and Disposal of Dimesitylborane

Workflow for Handling and Disposal of Dimesitylborane

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Caption: Workflow for the safe handling and disposal of **Dimesitylborane**.

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